Technical Guide: Physical and Chemical Properties of 2-Amino-2'-bromoacetophenone

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Compound of Interest

Compound Name:	*2-Amino-2'-bromoacetophenone*
CAS No.:	*58585-01-6*
Cat. No.:	*B1601957*

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Executive Summary & Chemical Identity

2-Amino-2'-bromoacetophenone is a bifunctional aromatic building block belonging to the class of

-amino ketones (cathinone derivatives).[1][2] Structurally, it consists of an acetophenone core substituted with a bromine atom at the ortho (2') position of the phenyl ring and a primary amino group at the

(2) position of the ethanone chain.

Due to the inherent instability of the free base form (which is prone to oxidative dimerization into dihydropyrazines), this compound is predominantly synthesized, stored, and utilized as its hydrochloride salt (2-Amino-1-(2-bromophenyl)ethanone HCl). It serves as a critical intermediate in the synthesis of fused heterocyclic systems, including indoles, isoquinolines, and benzodiazepines, and holds relevance in medicinal chemistry as a scaffold for adrenergic and psychoactive agents.

Nomenclature & Identification

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Identifier	Detail
IUPAC Name	2-Amino-1-(2-bromophenyl)ethanone
Common Synonyms	2-Amino-2'-bromoacetophenone; o-Bromocathinone; 2-Amino-1-(2-bromophenyl)ethan-1-one
CAS Number	876063-70-6 (Hydrochloride salt); Free base is transient
Molecular Formula	C H BrNO (Free base); C H BrClNO (HCl salt)
Molecular Weight	214.06 g/mol (Free base); 250.52 g/mol (HCl salt)
SMILES	NCC(=O)C1=CC=CC=C1Br (Free base)

Disambiguation Warning: Do not confuse with 1-(2-aminophenyl)-2-bromoethanone (CAS 58585-01-6), the constitutional isomer where the amino group is on the ring and the bromine is on the alkyl chain. That isomer is a precursor for the Sugasawa indole synthesis.

Physical Properties

The physical characteristics of **2-Amino-2'-bromoacetophenone** are heavily dependent on its protonation state. The hydrochloride salt is a stable crystalline solid, while the free base is an unstable oil or low-melting solid.

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Quantitative Data (HCl Salt)

Property	Value / Description
Appearance	White to off-white crystalline powder
Melting Point	225–230 °C (Decomposes)
Solubility	High: Water, Methanol, DMSOLow: Diethyl ether, Hexane, Toluene
Hygroscopicity	Moderate; storage under desiccant recommended
pKa (Conjugate Acid)	~7.5–8.0 (Estimated for -amino ketone)
UV-Vis Absorption	~250 nm (Benzoyl transition)

Stability Profile

- Thermal Stability: The HCl salt is stable at room temperature. The free base undergoes rapid self-condensation (dimerization) to form 2,5-bis(2-bromophenyl)pyrazine derivatives, especially in solution at neutral/basic pH.
- Photostability: Sensitive to UV light; potential for homolytic cleavage of the C-Br bond or photodegradation of the ketone. Store in amber vials.

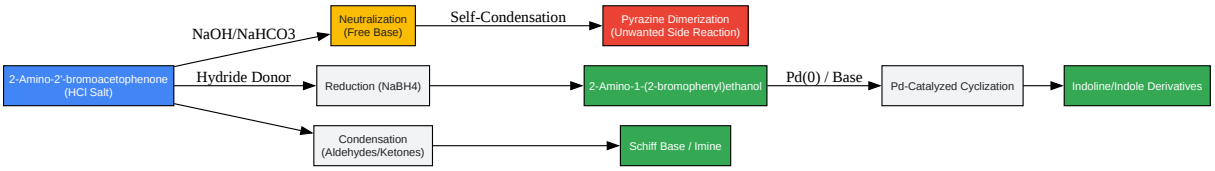
Chemical Reactivity & Mechanisms

This molecule features three distinct reactive centers: the primary amine, the ketone carbonyl, and the aryl bromide. This trifunctional nature allows for diverse synthetic transformations.[3]

Reactivity Flowchart

The following diagram illustrates the primary reaction pathways for **2-Amino-2'-bromoacetophenone**.

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Figure 1: Reaction pathways showing the instability of the free base and synthetic utility of the salt.

Key Transformations

A. Carbonyl Reduction (Synthesis of Amino Alcohols)

Reaction with sodium borohydride (NaBH

) in methanol yields 2-amino-1-(2-bromophenyl)ethanol.

- Mechanism: Nucleophilic attack of hydride on the carbonyl carbon.
- Significance: The resulting amino alcohol is a precursor for intramolecular C-N coupling to form indolines or isoquinolines.

B. Palladium-Catalyzed Cyclization

The presence of the ortho-bromine allows for intramolecular Buchwald-Hartwig amination or other Pd-catalyzed couplings.

- Pathway: After reduction to the alcohol (or protection of the ketone), the amine can displace the bromine (with Pd catalyst) to close the ring, forming 5- or 6-membered heterocycles.

C. Pyrazine Formation (Degradation)

If the free base is generated without a trapping agent, two molecules condense:

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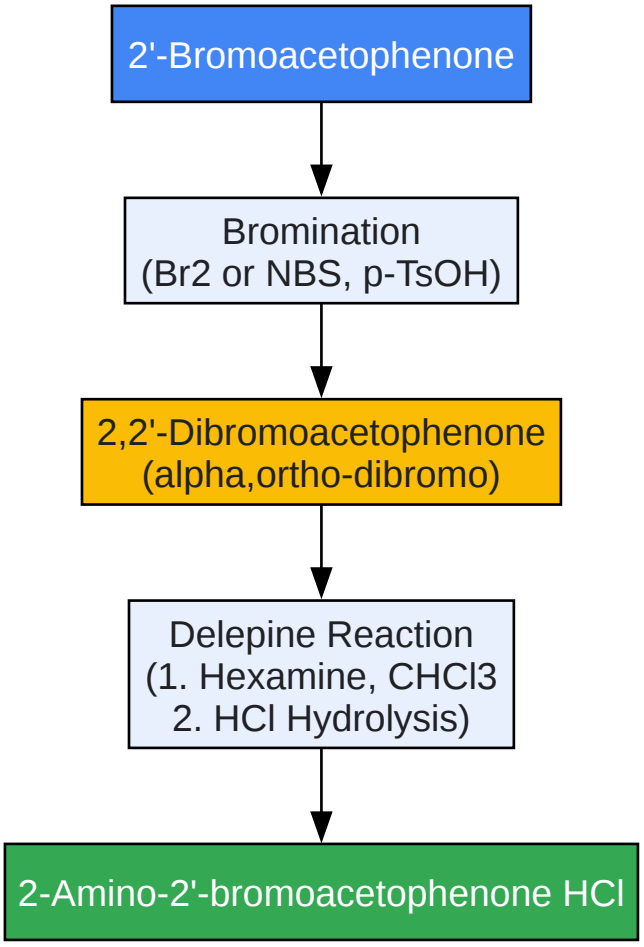
- Intermolecular Schiff base formation (Amine A attacks Ketone B).
- Cyclization and oxidation.
- Result: Formation of 2,5-diarylpyrazine. Protocol Note: Always generate the free base in situ at low temperature or in the presence of the next reagent.

Synthesis & Preparation

The standard synthesis avoids the isolation of the unstable free base by forming the hydrochloride salt directly.

Synthetic Pathway

The most reliable route involves the bromination of 2'-bromoacetophenone followed by the Delepine reaction (using hexamethylenetetramine) to avoid polyalkylation seen with direct ammonia.



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Figure 2: Synthesis via the Delepine reaction to ensure mono-amination.

Experimental Protocol (Delepine Method)

- Bromination: Dissolve 2'-bromoacetophenone (1.0 eq) in CHCl

  . Add Bromine (1.0 eq) dropwise at 0°C. Stir until decolorized. Wash with NaHCO

  , dry, and concentrate to yield 2,2'-dibromoacetophenone.

- Quaternization: Dissolve the intermediate in CHCl

  . Add Hexamethylenetetramine (Hexamine) (1.1 eq). Stir at room temperature for 24h. The hexaminium salt precipitates.

- Hydrolysis: Filter the salt and reflux in Ethanol/Conc. HCl (5:1) for 2–4 hours.

- Isolation: Cool to 0°C. The product crystallizes as 2-Amino-1-(2-bromophenyl)ethanone hydrochloride. Filter and wash with cold ethanol.

Handling, Safety & Toxicology

Signal Word: WARNING

- Hazard Statements:
  - H315: Causes skin irritation.[4]
  - H319: Causes serious eye irritation.[4]
  - H335: May cause respiratory irritation.[4]
- Specific Hazards:
  - Lachrymator: Like many

    -halo and

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-amino ketones, this compound (and its precursors) can be potent lachrymators. Handle in a fume hood.

- Bioactivity: As a cathinone derivative, it may possess sympathomimetic activity. Treat as a potential pharmacological agent with unknown toxicology.

- Storage: Store at -20°C under inert atmosphere (Argon/Nitrogen). Hygroscopic.

References

- PubChem. (2025).[5][4][6] Compound Summary: 2-Amino-1-(2-bromophenyl)ethanone Hydrochloride.[7] National Library of Medicine. [Link]

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